

3-Chloro-5-fluoropyridazine proper disposal procedures

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Compound of Interest

Compound Name: 3-Chloro-5-fluoropyridazine

CAS No.: 2411299-89-1

Cat. No.: B2493625

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Comprehensive Laboratory Guide: Proper Disposal and Management of 3-Chloro-5-fluoropyridazine

As a researcher or drug development professional, managing the lifecycle of specialized research chemicals is just as critical as the synthesis or assay itself. **3-Chloro-5-fluoropyridazine** (CAS: 2411299-89-1) is a highly reactive halogenated heterocyclic compound frequently utilized as a building block in pharmaceutical synthesis^[1]. Due to the presence of both chlorine and fluorine substituents on a pyridazine ring, this compound presents specific environmental and toxicological hazards that dictate strict adherence to proper laboratory waste management protocols.

This guide provides a self-validating, step-by-step operational plan for the safe handling, segregation, and disposal of **3-Chloro-5-fluoropyridazine**, grounded in Environmental Protection Agency (EPA) Resource Conservation and Recovery Act (RCRA) Subpart K regulations and American Chemical Society (ACS) best practices.

Chemical Profile & Hazard Assessment

Before initiating any disposal protocol, it is mandatory to understand the physicochemical properties and hazards of the waste stream. The dual halogenation of the pyridazine ring not only activates it for nucleophilic aromatic substitution (SNAr) but also dictates its end-of-life treatment[1]. Halogenated organic compounds cannot be disposed of via standard solvent incineration, as improper combustion can generate highly corrosive hydrogen halides (HCl, HF) and highly toxic polychlorinated dibenzodioxins or furans[2].

Table 1: **3-Chloro-5-fluoropyridazine** Identification & Hazard Summary

Property / Parameter	Data / Classification	Operational Implication
CAS Number	2411299-89-1[1]	Essential for accurate waste profiling and TSDF manifesting.
Molecular Formula	C4H2ClFN2[1]	High halogen content requires segregation into "Halogenated Waste".
GHS Hazards	H302, H312, H315, H319, H332, H335[3]	Irritant and harmful via multiple routes. Mandates strict PPE during waste handling.
EPA Waste Classification	Characteristic/Mixture (Often F002 if mixed)[4]	Must be managed as hazardous waste; high-temperature incineration required.

Regulatory Framework: EPA RCRA Subpart K & ACS Guidelines

For academic and research institutions, the EPA's 40 CFR Part 262 Subpart K provides a tailored, flexible regulatory framework for managing hazardous waste. Unlike industrial large-quantity generator rules, Subpart K allows trained professionals to make hazardous waste determinations at a Central Accumulation Area (CAA) rather than requiring researchers to do so at the point of generation[5]. The ACS strongly advocates for this framework, as it reduces regulatory burden while enhancing safety through centralized oversight[6][7].

Standard Operating Procedure (SOP): Disposal Workflow

The following protocol ensures that **3-Chloro-5-fluoropyridazine** waste is managed in a compliant, self-validating manner that protects laboratory personnel and the environment.

Step 1: Point-of-Generation Segregation

Causality: Mixing halogenated waste (like **3-Chloro-5-fluoropyridazine**) with non-halogenated waste exponentially increases the cost of disposal for the entire container and introduces the risk of incompatible chemical reactions[8].

- Designate a specific, chemically compatible waste container (e.g., high-density polyethylene (HDPE) or amber glass) exclusively for Halogenated Organic Waste[8].
- Ensure the container features a tight-fitting, threaded cap. Do not use parafilm or loose watch glasses to cover waste containers[8].
- Never mix this waste stream with strong acids, bases, or oxidizing agents, as the pyridazine core can undergo violent reactions or degrade to release toxic gases.

Step 2: Subpart K Compliant Labeling

Causality: Emergency responders and Environmental Health and Safety (EHS) personnel rely entirely on container labels to assess risk during a spill or during the final waste determination process[5].

- Affix a label to the container before the first drop of waste is added[8].
- Under Subpart K, the label must clearly state "Unwanted Material" or "Hazardous Waste"[5].
- List the full chemical name ("**3-Chloro-5-fluoropyridazine**") and any associated solvents (e.g., "Dichloromethane"). Do not use abbreviations, acronyms, or chemical formulas[8].
- Indicate the primary hazards (e.g., "Toxic", "Irritant", "Halogenated").

Step 3: Accumulation and Storage

Causality: Uncapped or overfilled containers are the leading cause of laboratory volatile organic compound (VOC) exposure and localized spills.

- Keep the container closed at all times unless actively adding waste[8].
- Store the waste container in secondary containment within a properly ventilated fume hood or designated flammable/corrosive storage cabinet, away from direct sunlight and heat sources.
- Do not fill the container beyond 90% capacity to allow for vapor expansion.

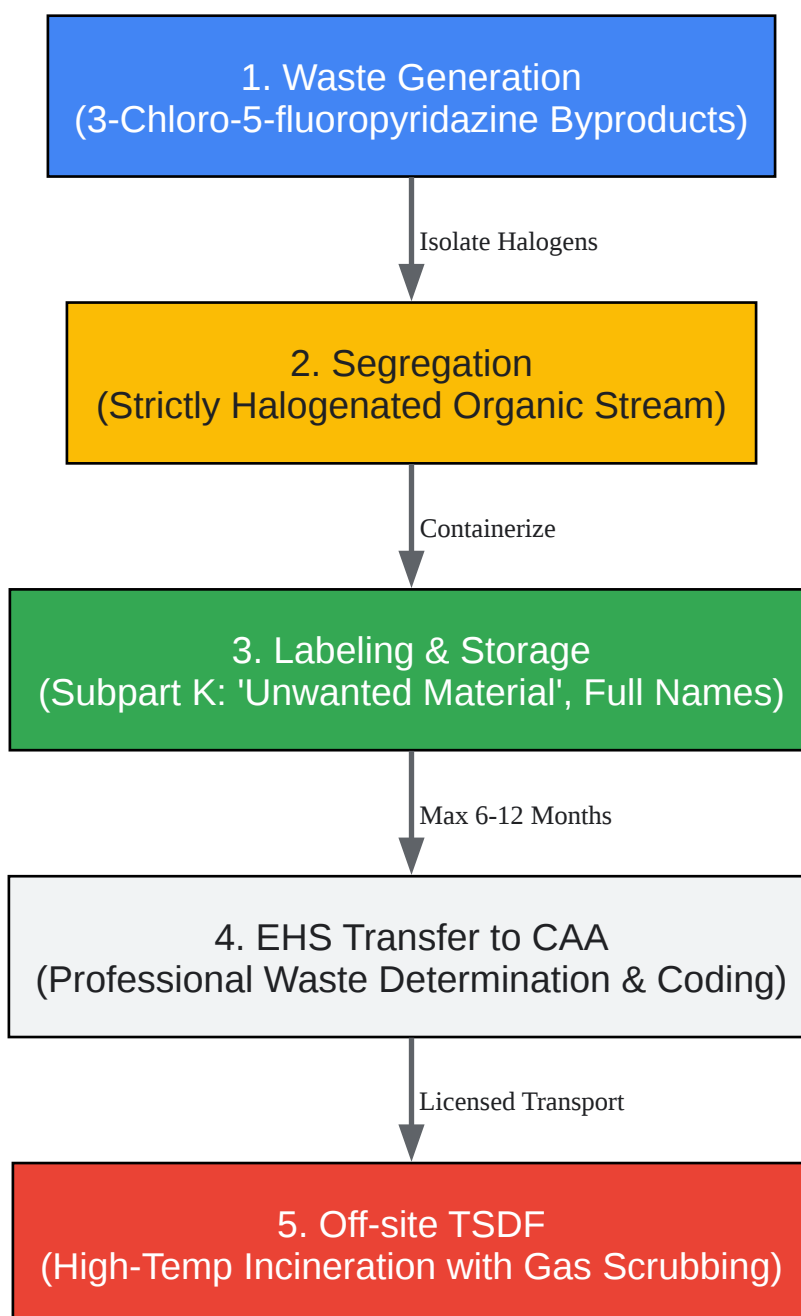
Step 4: Transfer to Central Accumulation Area (CAA) and TSDF

Causality: Subpart K mandates strict timelines to prevent the dangerous stockpiling of degrading chemicals in active research spaces[9].

- Once the container is full, or at the maximum interval dictated by your institution's Laboratory Management Plan (LMP) (typically 6 to 12 months under Subpart K), request a pickup from your EHS department.
- A trained EHS professional will transfer the waste to the CAA and assign the final EPA waste codes (e.g., F002 if mixed with spent halogenated solvents)[4].
- The waste is ultimately transported by a licensed hauler to a permitted Treatment, Storage, and Disposal Facility (TSDF) for specialized high-temperature incineration equipped with alkaline scrubbers to neutralize the resulting HCl and HF gases[2].

Waste Lifecycle Visualization

The following diagram illustrates the logical flow of **3-Chloro-5-fluoropyridazine** from experimental byproduct to final destruction, ensuring regulatory compliance at every node.



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Caption: Compliant lifecycle workflow for halogenated research waste under EPA RCRA Subpart K.

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